

Technical Guide: Safety and Handling of N-benzyloctan-4-amine

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Compound of Interest

Compound Name: *N-benzyloctan-4-amine*

Cat. No.: B15429784

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Disclaimer: This document provides a technical overview of the safety and handling considerations for **N-benzyloctan-4-amine**, compiled from available data on structurally similar compounds. No specific Safety Data Sheet (SDS) for **N-benzyloctan-4-amine** was found in the public domain at the time of this writing. Therefore, this guide should be considered a supplementary resource, and a thorough, compound-specific risk assessment must be performed by qualified personnel before any handling or use.

This guide is intended for an audience of researchers, scientists, and professionals in drug development who may be working with **N-benzyloctan-4-amine**.

Hazard Identification and Classification

Based on the hazard profiles of analogous N-benzyl and amine compounds, **N-benzyloctan-4-amine** should be handled as a substance with the following potential classifications:

- Acute Oral Toxicity: Harmful if swallowed.[1]
- Skin Corrosion/Irritation: Causes severe skin burns and eye damage.[1][2]
- Serious Eye Damage/Eye Irritation: Causes serious eye damage.[1][2][3]
- Aquatic Toxicity: Toxic to aquatic life, with potential for long-lasting effects.[1]

Physical and Chemical Properties

Quantitative data for **N-benzyloctan-4-amine** is not readily available. The table below summarizes key physical and chemical properties of a related compound, dibenzylamine, to provide an estimate of expected characteristics.

Property	Value	Reference Compound
Melting Point	-26 °C (-15 °F)	Dibenzylamine
Density	1.026 g/cm ³ at 25 °C (77 °F)	Dibenzylamine
Combustibility	Combustible liquid.	N-Benzylmethylaniline

Exposure Controls and Personal Protection

To minimize exposure risk, the following engineering controls and personal protective equipment (PPE) are mandatory:

- Engineering Controls: All work should be conducted in a well-ventilated laboratory, with operations involving the transfer or manipulation of the compound performed inside a certified chemical fume hood.^[3]^[4] Eyewash stations and safety showers must be readily accessible.^[3]
- Personal Protective Equipment:
 - Eye and Face Protection: Wear tight-sealing safety goggles and a face shield.^[3]
 - Skin Protection: Chemical-resistant gloves (e.g., nitrile) and a lab coat or chemical-resistant apron are required.^[4]
 - Respiratory Protection: If there is a risk of inhaling vapors or aerosols, a NIOSH/MSHA-approved respirator should be used.^[3]

First Aid Measures

In the event of exposure, immediate action is critical:

- General Advice: First responders must protect themselves. Present the safety data sheet of a similar compound to the attending physician.^[1]

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[1][3]
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with large amounts of water for at least 15 minutes.[1][3] Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so.[1][3] Seek immediate medical attention from an ophthalmologist.[1]
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting.[1][3] Seek immediate medical attention.

Handling and Storage

- Safe Handling: Avoid all direct contact with the substance. Do not breathe vapors or mists.[3][4] Wash hands and any exposed skin thoroughly after handling.[4] Keep the compound away from heat, sparks, and open flames.[3]
- Storage Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area designated for corrosive materials.[2][3] The compound may be air-sensitive; storage under an inert atmosphere (e.g., nitrogen) may be required.[2][3]
- Incompatible Materials: Avoid contact with strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[2][3]

Accidental Release and Disposal

- Spill Response: Evacuate the area and eliminate all ignition sources.[2] Absorb the spill with an inert, non-combustible material and place it in a suitable, labeled container for disposal.[2][3]
- Waste Disposal: Dispose of the compound and any contaminated materials as hazardous waste in accordance with all local, state, and federal regulations.[3]

Experimental Protocols and Biological Context

While specific experimental protocols for **N-benzyloctan-4-amine** are not detailed in the provided results, the synthesis of structurally related N-benzyl amines often involves nucleophilic substitution or reductive amination reactions. For instance, the synthesis of N-(4-(benzyloxy)benzyl)-4-aminoquinolines has been achieved via a nucleophilic aromatic substitution reaction between 4-chloroquinolines and 4-(benzyloxy)benzylamines.[5] Another approach involves the reduction of a nitrile group to form a benzylamine, which can then be used in subsequent reactions.[5]

The broader class of N-benzyl amines and related structures are of interest in medicinal chemistry. For example, derivatives of 4-aminoantipyrine and 4-aminobenzofuroxan have been investigated for their antimicrobial and anticancer activities.[6][7]

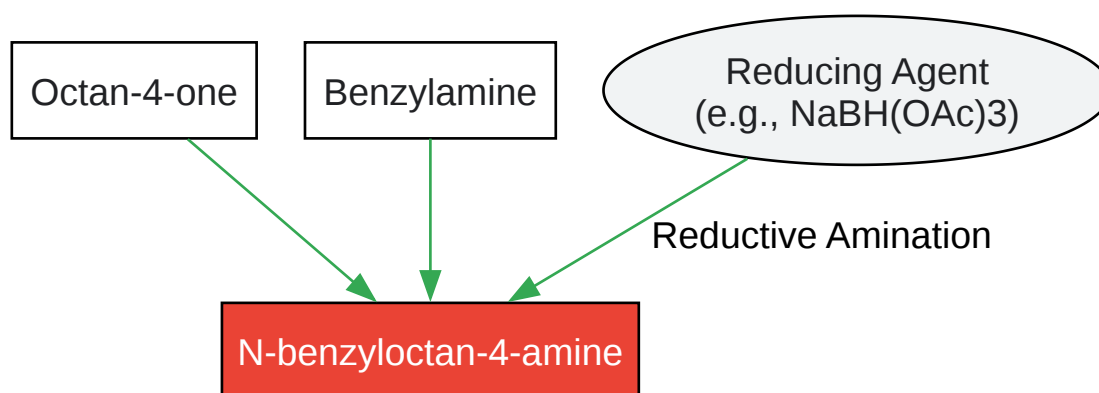
Visualizations

The following diagrams illustrate a general workflow for handling hazardous chemicals and a hypothetical synthesis pathway for **N-benzyloctan-4-amine**.



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Caption: A generalized experimental workflow for handling hazardous substances.



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